

Operational Guide: Proper Disposal of 3-tert-Butyladipic Acid[1][2]

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Compound of Interest

Compound Name: 3-tert-Butyladipic acid

CAS No.: 10347-88-3

Cat. No.: B078269

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Executive Summary & Chemical Identity

3-tert-Butyladipic acid is a substituted dicarboxylic acid commonly used as a monomer in polymer synthesis and as an intermediate in organic chemistry.[1][2][3] While not classified as acutely toxic (like cyanide) or highly unstable (like peroxides), its disposal requires specific attention due to its physical properties and regulatory classification as an organic acid.

The "Why" Behind the Protocol: The presence of the bulky tert-butyl group significantly alters the solubility profile compared to unsubstituted adipic acid. This increases the lipophilicity of the molecule, meaning it does not dissolve readily in neutral aqueous streams. Consequently, drain disposal is strictly prohibited, not only due to environmental regulations but due to the high risk of precipitation and infrastructure clogging.

Chemical Profile

Parameter	Data
Chemical Name	3-tert-Butyladipic acid
CAS Number	10347-88-3
Physical State	Solid (White crystalline powder)
Acidity (pKa)	~4.4 (Carboxylic acid)
Primary Hazards	Skin/Eye Irritant (H315, H319), Respiratory Irritant (H335)
RCRA Status	Not P-listed or U-listed; Evaluate for D002 (Corrosivity) if in solution.[4][1][5][6]

Pre-Disposal Assessment: Segregation Logic

Before disposal, you must segregate this compound based on chemical compatibility.[7]

Improper segregation is the leading cause of waste-container incidents.

Critical Incompatibilities:

- Strong Oxidizers (e.g., Nitric Acid, Perchlorates): Adipic acid derivatives are organic reducing agents. Mixing with oxidizers creates a fire/explosion hazard.
- Strong Bases (e.g., Sodium Hydroxide): While neutralization is a standard chemical reaction, doing so in a waste container generates significant exothermic heat. If the container is closed, this can lead to pressurization and rupture.

Visualization: Segregation & Decision Workflow

The following diagram outlines the decision logic for categorizing the waste stream.



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Figure 1: Decision matrix for segregating and packaging **3-tert-butyladipic acid** waste. Note the convergence on incineration regardless of physical state.^[1]

Detailed Disposal Protocols

Scenario A: Solid Waste (Pure Substance)

Most common scenario for expired reagents or synthesis byproducts.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar. Avoid metal containers as trace moisture can lead to slow corrosion from the acid.
- Labeling:
 - Primary Label: "Hazardous Waste - Solid Organic Acid."^[1]
 - Constituents: "**3-tert-Butyladipic acid**."^{[4][1][2][3][8]}
 - Hazard Warnings: "Irritant," "Acidic."
- Packing: Double-bag the solid in chemically resistant polyethylene bags before placing it in the rigid container. This prevents dust inhalation risks for waste handlers.
- Disposal Path: Designate for High-Temperature Incineration. This ensures complete destruction of the organic framework into CO₂ and water.

Scenario B: Liquid Waste (Solutions)

Common in HPLC waste or recrystallization mother liquors.

- Solvent Compatibility: Ensure the carrier solvent is compatible with the waste drum (e.g., do not put halogenated solvents in a non-halogenated drum if your hauler requires separation).
- No Drain Disposal: Even if the solution is aqueous and neutralized, the residual organic load (COD) violates most municipal water discharge permits.
- pH Management: If the solution is highly acidic (pH < 2), it is classified as D002 (Corrosive) under RCRA.^[6] Do not attempt to neutralize in the waste container; simply label it as "Acidic Organic Waste" and allow the professional waste facility to handle neutralization.

Waste Classification Table

Waste Stream	RCRA Code (US)	DOT Hazard Class	Recommended Disposal Method
Pure Solid	Non-Regulated*	N/A (Keep Dry)	Incineration (Fuel Blending)
In Acetone/Methanol	D001 (Ignitable)	3 (Flammable)	Incineration
In Aqueous Acid	D002 (Corrosive)	8 (Corrosive)	Neutralization/Incineration

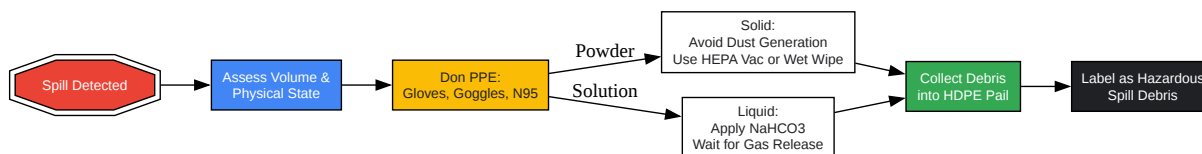
*Note: While the pure solid is not federally listed (P or U list), it should be managed as "Non-Regulated Chemical Waste" and never disposed of in regular trash.

Emergency Procedures: Spill Response

In the event of a spill, speed and dust control are paramount. The tert-butyl group adds mass, meaning dust settles faster than lighter acids, but inhalation remains a risk.

Spill Cleanup Workflow

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don Nitrile gloves, safety goggles, and an N95 respirator (or half-face respirator with organic vapor/acid gas cartridges).
- Containment:
 - Solid Spill: Do not dry sweep (creates dust). Cover with a wet paper towel or use a HEPA vacuum.
 - Liquid Spill: Cover with sodium bicarbonate (baking soda) or a commercial acid neutralizer. Wait for bubbling to cease (CO₂ release).
- Collection: Scoop neutralized material into a waste container labeled "Spill Debris - **3-tert-Butyladipic Acid**."^{[4][1]}



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Figure 2: Operational workflow for managing accidental spills.

References

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